

Penoxsulam in Aquatic Weed Management: A Detailed Guide to Application and Experimental Protocols

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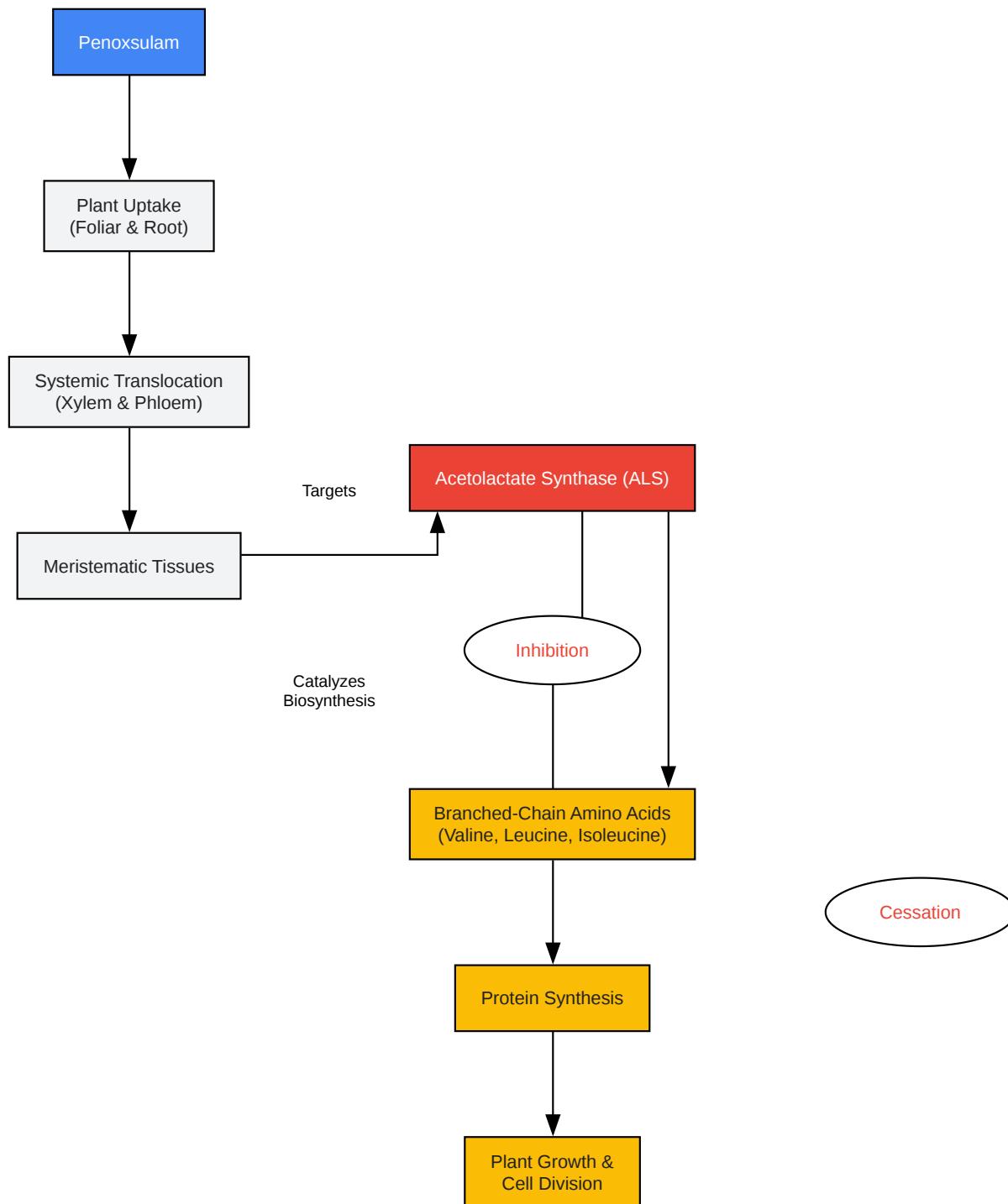
Penoxsulam is a systemic herbicide belonging to the triazolopyrimidine sulfonamide class, widely utilized for the post-emergence control of a variety of aquatic weeds.^[1] Its efficacy at low use rates and favorable toxicological profile in non-target organisms make it a significant tool in managing invasive aquatic vegetation. This document provides detailed application notes and experimental protocols for the use of **penoxsulam** in aquatic weed control, tailored for a scientific audience.

Mode of Action

Penoxsulam is classified as a WSSA Group 2 herbicide.^[2] Its primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).^{[2][3]} This enzyme is crucial for the biosynthesis of branched-chain amino acids—valine, leucine, and isoleucine—which are essential for protein synthesis and overall plant growth.^[4] By inhibiting ALS, **penoxsulam** effectively halts cell division and growth in susceptible plants.^[4] Animals do not possess the ALS enzyme, which contributes to the low toxicity of **penoxsulam** in fauna.^{[2][5]}

Following application, susceptible plants absorb **penoxsulam** through their leaves, shoots, and roots.^[6] The herbicide is then translocated systemically through both the xylem and phloem to the meristematic tissues where it exerts its inhibitory effect.^[6] Visual symptoms of herbicidal

action, such as growth cessation and reddening of the plant tips, appear soon after treatment, with complete plant decomposition occurring over two to four weeks.[2][5]



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Caption: **Penoxsulam**'s mode of action targeting the ALS enzyme.

Application Notes

Penoxsulam is effective against a range of emergent, floating-leaf, and submersed aquatic vegetation.[5] It is available in liquid formulations, such as Galleon® SC.[5] Applications can be made directly to the foliage or as a subsurface treatment.[2]

Table 1: **Penoxsulam** Application Rates and Efficacy on Target Aquatic Weeds

Target Weed	Scientific Name	Application Method	Rate	Efficacy & Remarks	Citations
Hydrilla	<i>Hydrilla verticillata</i>	Subsurface	~30 ppb	Effective on young, actively growing stands in still water. Requires a 60-120 day exposure time for control.	[4]
Hydrilla	<i>Hydrilla verticillata</i>	Subsurface (in combination)	~20 ppb Penoxsulam + 1-2 ppm Endothall	Reduces required contact time to 3-14 days. Higher rates may be needed in smaller plots.	[4]
Water Hyacinth	<i>Eichhornia crassipes</i>	Foliar	2-4 oz/acre (35.1 to 98.9 g ai/ha)	Provides control within 3+ weeks.	[4][6]
Water Hyacinth	<i>Eichhornia crassipes</i>	Subsurface	10-20 ppb	Control via root uptake.	[4]
Water Hyacinth & Water Lettuce	<i>Eichhornia crassipes</i> & <i>Pistia stratiotes</i>	Foliar (in combination)	2-4 oz/acre Penoxsulam + 2 oz/acre Flumioxazin	Provides faster control of water lettuce (<1 week) and water hyacinth (~2+ weeks).	[4]

Giant Salvinia	<i>Salvinia molesta</i>	Subsurface	20 ppb	Applied in non-flowing waters for containment or eradication. A minimum 60- day contact time is required.	[4][7]
				Slow-acting, requiring longer exposure periods (>60 days) for complete control.	
Eurasian Watermilfoil	<i>Myriophyllum spicatum</i>	Subsurface	25-75 ppb	Slow-acting, requiring longer exposure periods (>60 days) for complete control.	[5][7]
Southern Naiad	<i>Najas guadalupensi s</i>	Subsurface	25-75 ppb	Slow-acting, requiring longer exposure periods (>60 days) for complete control.	[7]
Alligatorweed	<i>Alternanthera philoxeroides</i>	Foliar	2-5.6 oz/A + 0.25% nonionic surfactant	Can be used in 2,4-D restricted areas.	[7]
Duckweed	<i>Lemna</i> spp.	Foliar or Subsurface	2-5.6 fl oz/A (foliar) or 25- 75 ppb (subsurface)	Effective against duckweed species.	[7]

Important Considerations:

- **Contact Time:** **Penoxsulam** is a systemic herbicide and requires a prolonged contact time, typically 60 to 120 days for submersed species, to be effective.[4][5] This makes it well-suited for whole-lake or large area applications where rapid dilution is minimal.[2]
- **Plant Growth Stage:** Applications should target actively growing plants. Mature plants may necessitate higher concentrations and longer exposure times for effective control.[2][5]
- **Herbicide Resistance:** To mitigate the development of herbicide resistance, it is crucial to rotate **penoxsulam** with herbicides from different WSSA groups and incorporate integrated pest management strategies.[4][5]
- **Water Use Restrictions:** Do not apply to waters used for food crop irrigation until the **penoxsulam** concentration is below 1 ppb. There are no turf irrigation restrictions for concentrations below 30 ppb.[4]

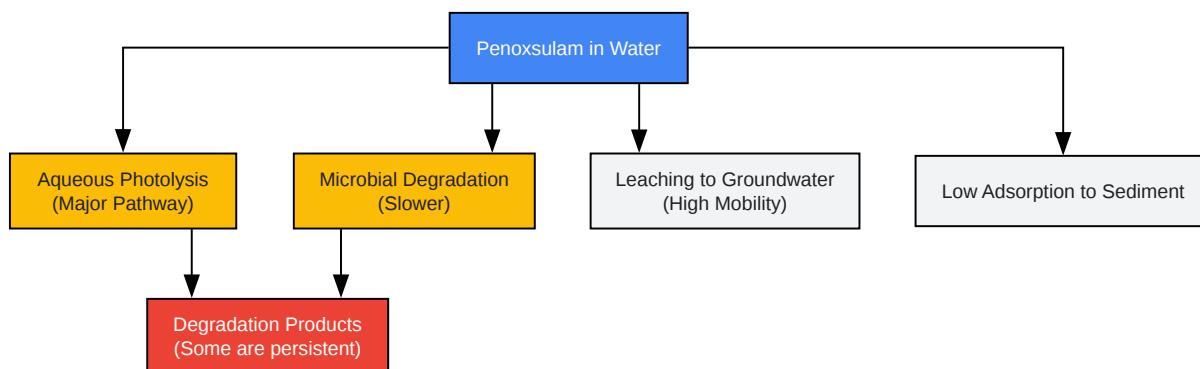
Environmental Fate and Ecotoxicology

Penoxsulam's environmental persistence is influenced by factors such as sunlight and microbial activity.[2] In aquatic environments, it is primarily degraded by photolysis, with a half-life ranging from 12 to 38 days.[2][8] Degradation is faster in clear, shallow waters and slower in turbid or deep waters.[2] Some degradation products of **penoxsulam** can be more persistent than the parent compound.[2] **Penoxsulam** has a low potential to bind to sediment and is considered to be mobile, with a potential to leach into groundwater.[2][9]

Table 2: Ecotoxicological Data for **Penoxsulam**

Organism	Test	Result	Toxicity Classification	Citations
Rainbow Trout	96-hr LC50	>102 ppm	Practically Non-toxic	[4]
Bluegill Sunfish	96-hr LC50	>103 ppm	Practically Non-toxic	[4]
Freshwater Invertebrates	-	-	Slightly Toxic	[2]
Birds (Bobwhite Quail)	Oral LD50	>2025 mg/kg bw	Slightly Toxic	[4]
Birds (Mallard Duck)	Oral LD50	>2250 mg/kg bw	Slightly Toxic	[4]
Aquatic Plants (Lemna gibba)	7-day ErC50	0.0025 mg/L	Very Highly Toxic	[3]

Penoxsulam exhibits low toxicity to fish and birds.[2] It does not bioaccumulate in fish or freshwater clams.[2] However, as an herbicide, it can pose a risk to non-target aquatic and terrestrial plants.[9]



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Caption: Environmental fate of **penoxsulam** in aquatic systems.

Experimental Protocols

Mesocosm Efficacy Study for Foliar Application

This protocol is adapted from a study evaluating the efficacy of foliar-applied **penoxsulam** on floating aquatic weeds.[\[6\]](#)

Objective: To determine the efficacy of different rates of foliar-applied **penoxsulam** on a target floating aquatic weed (e.g., Water Hyacinth).

Materials:

- Mesocosms (e.g., 1000 L tanks)
- Healthy, uniform target plants
- **Penoxsulam** formulation (e.g., Galleon® SC)
- Pressurized CO₂ sprayer with a boom
- Nonionic surfactant
- 0.10 m² quadrat for biomass sampling
- Drying oven
- Analytical balance

Procedure:

- Acclimatization: Populate each mesocosm with a pre-determined biomass of the target weed and allow for a 1-2 week acclimatization period.
- Pre-treatment Sampling: On the day of application, collect a baseline biomass sample from each mesocosm using the quadrat.

- Herbicide Preparation: Prepare the spray solutions for each treatment rate of **penoxsulam**. Include a nonionic surfactant as per the product label recommendations. Prepare a control treatment with only water and surfactant.
- Application: Apply the herbicide solutions evenly to the foliage of the plants in each mesocosm using the pressurized sprayer.
- Post-treatment Monitoring: Visually assess plant injury (e.g., chlorosis, necrosis, sinking) at regular intervals (e.g., 1, 2, 4, 6, 8, and 10 weeks after treatment - WAT).
- Biomass Harvest: At the conclusion of the study (e.g., 10 WAT), harvest all remaining plant biomass from each mesocosm.
- Dry Weight Determination: Dry the harvested biomass in a drying oven at 70°C to a constant weight.
- Data Analysis: Calculate the percent control for each treatment by comparing the final dry weight to the initial dry weight and the control treatment.

Laboratory Bioassay for Subsurface Application

Objective: To determine the concentration-response of a submersed aquatic weed (e.g., Hydrilla) to subsurface application of **penoxsulam**.

Materials:

- Glass culture tubes or beakers
- Healthy, apical meristems of the target submersed weed
- Growth medium (e.g., Hoagland's solution)
- **Penoxsulam** analytical standard
- Growth chamber with controlled light and temperature
- Analytical balance

Procedure:

- Plant Preparation: Collect and prepare uniform apical meristems (e.g., 5 cm in length) of the target weed.
- Treatment Solutions: Prepare a series of **penoxsulam** concentrations in the growth medium. Include a control with no herbicide.
- Exposure: Place one apical meristem in each culture tube containing a specific concentration of the treatment solution.
- Incubation: Place the culture tubes in a growth chamber under controlled conditions (e.g., 14:10 h light:dark cycle, 25°C).
- Observation: Visually assess plant injury daily for a specified period (e.g., 21 days).
- Biomass Measurement: At the end of the exposure period, remove the plants, blot them dry, and record the fresh weight. Dry the plants to a constant weight to determine the dry weight.
- Data Analysis: Calculate the percent inhibition of growth for each concentration relative to the control. Determine the EC50 (concentration causing 50% inhibition) using appropriate statistical software.

Penoxsulam Residue Analysis in Water

This protocol is based on the principles of liquid chromatography with tandem mass spectrometry (LC-MS/MS).[\[10\]](#)

Objective: To quantify the concentration of **penoxsulam** in water samples.

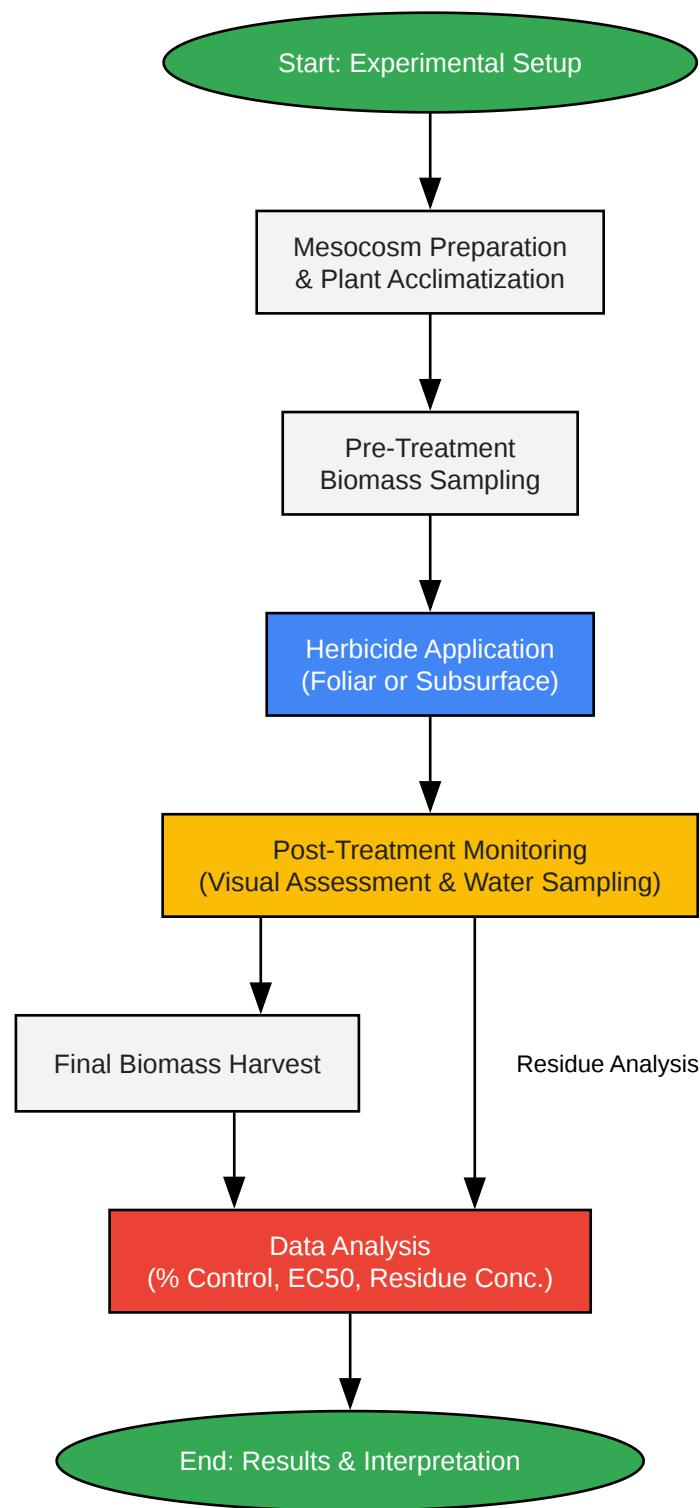
Materials:

- Water sample collection bottles
- Solid Phase Extraction (SPE) cartridges
- Solvents for extraction and elution (e.g., methanol, acetonitrile)

- LC-MS/MS system
- **Penoxsulam** analytical standard

Procedure:

- Sample Collection and Preservation: Collect water samples and preserve them as required (e.g., acidification and refrigeration).
- Solid Phase Extraction (SPE): Pass a known volume of the water sample through an SPE cartridge to concentrate the analyte.
- Elution: Elute the **penoxsulam** from the SPE cartridge using a suitable solvent.
- Solvent Evaporation and Reconstitution: Evaporate the eluent to near dryness and reconstitute the residue in a known volume of a solvent compatible with the LC-MS/MS mobile phase.
- LC-MS/MS Analysis: Inject the reconstituted sample into the LC-MS/MS system. Separation is achieved on a suitable column, and detection and quantification are performed using tandem mass spectrometry in multiple reaction monitoring (MRM) mode.
- Quantification: Determine the concentration of **penoxsulam** in the original water sample by comparing the peak area to a calibration curve prepared from the analytical standard.

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Caption: A generalized workflow for an aquatic herbicide efficacy trial.

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